

Personal protective equipment for handling dPEG(R)8-SATA

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Compound of Interest

Compound Name: dPEG(R)8-SATA

Cat. No.: B1394930

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Essential Safety and Handling Guide for dPEG(R)8-SATA

Disclaimer: This guide is intended to provide essential safety and logistical information for handling **dPEG(R)8-SATA** in a laboratory setting. While a comprehensive Safety Data Sheet (SDS) for this specific product was not located, the following recommendations are based on information from product suppliers and the known properties of its constituent chemical groups: discrete polyethylene glycol (dPEG®), N-hydroxysuccinimide (NHS) ester, and an S-acetyl-protected thiol. It is imperative to always follow standard laboratory safety practices and consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

dPEG(R)8-SATA is a water-soluble, heterobifunctional crosslinker used for bioconjugation, specifically for introducing a protected thiol group to amine-containing molecules.^[1] While it is not classified as a hazardous substance under Regulation (EC) No. 1272/2008, proper handling is crucial to ensure safety and maintain the integrity of the product.

Personal Protective Equipment (PPE)

When handling **dPEG(R)8-SATA**, the following personal protective equipment should be worn to minimize exposure and prevent contamination:

- **Gloves:** Standard nitrile or latex laboratory gloves are sufficient to prevent skin contact.

- **Eye Protection:** Chemical safety goggles or glasses should be worn to protect the eyes from any potential splashes of solutions containing the compound.
- **Lab Coat:** A standard lab coat is recommended to protect clothing and skin from accidental spills.

Operational Plan

A systematic approach to handling **dPEG(R)8-SATA** from receipt to use will ensure safety and product efficacy.

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any signs of damage.
- The compound is typically shipped at ambient temperature.^[2]
- For long-term storage, it is recommended to keep **dPEG(R)8-SATA** at -20°C.^{[1][2][3]}
- The product is hygroscopic; therefore, it is crucial to keep the container tightly sealed to prevent moisture absorption, which can compromise its reactivity.

2. Preparation for Use:

- Before opening, always allow the container to equilibrate to room temperature to avoid condensation of moisture inside the vial.
- Work in a clean, dry area. A fume hood is not strictly necessary given its non-volatile nature, but it can provide a controlled environment.

3. Solution Preparation:

- **dPEG(R)8-SATA** is soluble in water due to its dPEG® spacer, as well as in organic solvents such as methylene chloride, acetonitrile, DMAC, and DMSO.^[1]
- When preparing aqueous solutions, use a high-purity, amine-free buffer (e.g., PBS) to avoid premature reaction of the NHS ester.

- For in vivo experiments, stock solutions can be prepared and should be used fresh on the same day.^[3] If storage is necessary, it is recommended to store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^[3]

4. Handling and Use:

- Avoid creating dust if handling the solid form.
- Use clean spatulas and glassware to prevent contamination.
- The NHS ester is sensitive to hydrolysis, so it is best to prepare solutions immediately before use.

5. Spill Response:

- In case of a small spill of the solid, sweep it up carefully, avoiding dust generation, and place it in a designated chemical waste container.
- For a liquid spill, absorb it with an inert material (e.g., vermiculite, dry sand) and place it in a chemical waste container.
- Clean the spill area with soap and water.

Disposal Plan

As **dPEG(R)8-SATA** is not considered a hazardous substance, disposal is relatively straightforward.

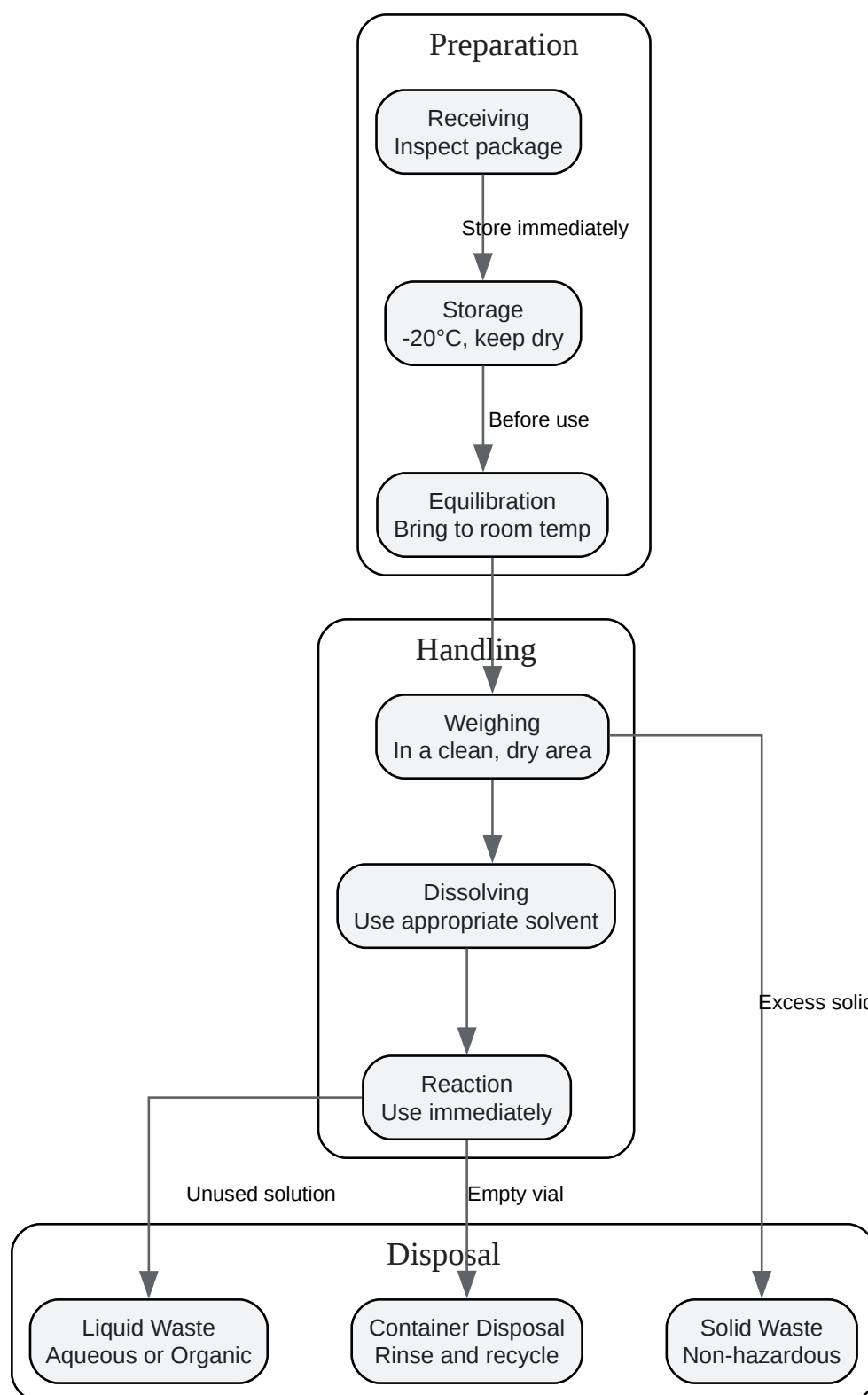
- **Unused Solid Compound:** Dispose of in the regular solid chemical waste stream according to your institution's guidelines.
- **Aqueous Solutions:** For small quantities of dilute aqueous solutions, they can typically be disposed of down the drain with copious amounts of water. Check with your local EHS for regulations regarding pH and concentration limits for drain disposal.
- **Organic Solvent Solutions:** Solutions in organic solvents must be disposed of in the appropriate hazardous waste container for flammable liquids.

- Empty Containers: Rinse empty containers thoroughly with a suitable solvent (e.g., water or the solvent used for the solution) three times. The rinsate should be disposed of in the same manner as the chemical solutions. After rinsing, the container can be disposed of in the regular laboratory glass or plastic recycling, with the label defaced.

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	1070798-99-0	[1] [2]
Molecular Weight	597.67 g/mol	[1] [2]
Chemical Formula	C ₂₅ H ₄₃ NO ₁₃ S	[1]
Storage Temperature	-20°C	[1] [2] [3]
Form	Solid or viscous liquid	[2]
Solubility	Water, Methylene chloride, Acetonitrile, DMAC, DMSO	[1]

Experimental Workflow



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Caption: Workflow for handling **dPEG(R)8-SATA** from receipt to disposal.

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References

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- 2. dPEG®8-SATA (S-acetyl-dPEG®8-NHS ester) | 1070798-99-0 [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
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